

The Pharmacological Profile of OPC-14523 Hydrochloride: A Technical Overview

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Compound of Interest		
Compound Name:	OPC-14523 hydrochloride	
Cat. No.:	B3047852	Get Quote

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Introduction

OPC-14523 hydrochloride is a novel investigational compound with a unique pharmacological profile that has garnered interest for its potential as a rapidly acting antidepressant. [1][2] Unlike traditional antidepressants that primarily target monoamine reuptake, OPC-14523 exhibits a multi-target engagement strategy, acting as a potent agonist at sigma (σ) and serotonin 5-HT1A receptors, as well as an inhibitor of the serotonin transporter. [1][2] This technical guide provides a comprehensive overview of the preclinical pharmacological data available for **OPC-14523 hydrochloride**, presenting key quantitative data in a structured format, detailing experimental methodologies for pivotal studies, and visualizing its proposed mechanism of action and experimental workflows.

Pharmacodynamics

The primary mechanism of action of OPC-14523 is attributed to its combined agonist activity at sigma-1 (σ 1), sigma-2 (σ 2), and serotonin 1A (5-HT1A) receptors, coupled with serotonin reuptake inhibition.[1][2]

Receptor Binding Affinity

OPC-14523 demonstrates nanomolar affinity for its primary targets. The following table summarizes the in vitro binding affinities expressed as IC50 values.



Target	IC50 (nM)
5-HT1A Receptor	2.3[1][2]
Sigma-1 (σ1) Receptor	47[1][2]
Sigma-2 (σ2) Receptor	56[1][2]
5-HT Transporter (SERT)	80[1][2]

Table 1: In Vitro Receptor and Transporter Binding Affinities of OPC-14523.

Functional Activity

OPC-14523 acts as an agonist at both presynaptic and postsynaptic 5-HT1A receptors.[3] Its activity at the 5-HT transporter leads to the inhibition of serotonin reuptake.

Assay	Parameter	Value (nM)
In Vitro ³ H-5-HT Reuptake Inhibition	IC50	27[1][2]

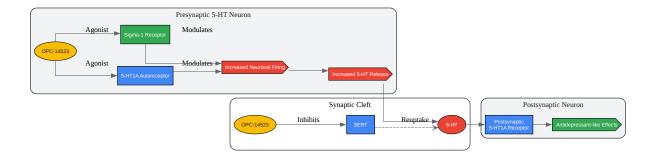
Table 2: In Vitro Functional Activity of OPC-14523.

The compound shows very weak inhibitory activity on norepinephrine (NE) and dopamine (DA) reuptake and does not inhibit monoamine oxidase (MAO) A or B, or muscarinic receptors.[2]

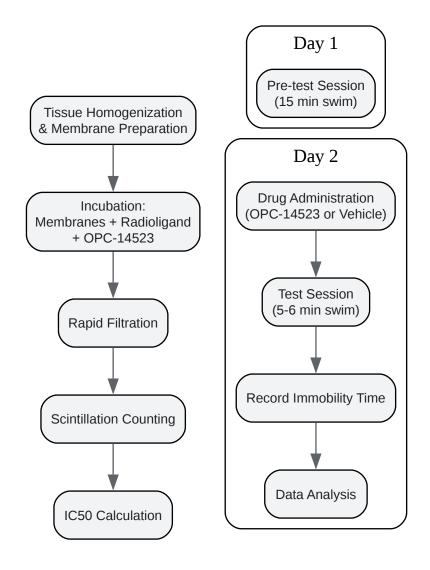
Proposed Signaling Pathway

The antidepressant-like effects of OPC-14523 are believed to arise from the synergistic action on both sigma and 5-HT1A receptors.









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References

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